

Rauvoyunine C isolation from Rauvolfia yunnanensis

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
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An In-depth Technical Guide on the Isolation of Rauvoyunine C from Rauvolfia yunnanensis

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isolation and characterization of **Rauvoyunine C**, a picraline-type alkaloid, from the aerial parts of Rauvolfia yunnanensis. This document details the experimental protocols, quantitative data, and structural elucidation methods based on published research.

Introduction

Rauvolfia yunnanensis, a plant indigenous to southwestern China, is a rich source of structurally diverse monoterpene indole alkaloids.[1] These alkaloids have garnered significant interest from the scientific community due to their wide range of biological activities, including anticancer, antihypertensive, and antimalarial properties.[1] As part of ongoing research into the bioactive constituents of this plant, several novel alkaloids have been isolated and characterized.[1][2][3][4]

This guide focuses on **Rauvoyunine C**, a new picraline-type alkaloid, first reported by Gao et al.[1][2] The isolation of **Rauvoyunine C** and other alkaloids from R. yunnanensis highlights the potential of this plant as a source for novel pharmaceutical leads. This document will provide a detailed methodology for its extraction and purification, along with the spectroscopic data essential for its identification.



Experimental Protocols

The following protocols are based on the methods described by Gao et al. in their 2012 publication, "Three new indole alkaloids from Rauvolfia yunnanensis".

Plant Material

The aerial parts of Rauvolfia yunnanensis were collected and air-dried before extraction. A significant starting quantity of 6.5 kg of the dried plant material was used for the isolation process.[1]

Extraction

The dried and powdered aerial parts of R. yunnanensis (6.5 kg) were subjected to extraction with methanol (3 x 50 L) at room temperature, with each extraction period lasting for three days.[1] The resulting filtrates were combined and concentrated under reduced pressure to yield a crude residue of approximately $480 \, \text{g.}$ [1]

Isolation and Purification

The isolation of **Rauvoyunine C** involves a multi-step chromatographic process:

- Initial Fractionation (Silica Gel Column Chromatography): The crude methanol extract (480 g) was subjected to column chromatography on a silica gel (200-300 mesh) column.[1] Elution was performed using a gradient solvent system of petroleum ether-acetone, followed by methanol, to yield five primary fractions (A-E).[1]
- Separation of Fraction D: Fraction D, which was eluted with 100% acetone, was further separated on a silica gel column using a chloroform-methanol gradient (100:1 to 30:1) to give two subfractions, D1 and D2.[1]
- Purification of Subfraction D2: Subfraction D2 was subjected to further purification using Sephadex LH-20 column chromatography, followed by another round of silica gel column chromatography with a solvent system of chloroform-methanol-ammonia (100:1:0.1).[1] This final purification step afforded 28 mg of Rauvoyunine C.[1]

Quantitative Data



The quantitative data for the isolation and characterization of **Rauvoyunine C** are summarized in the following tables.

Table 1: Yield of Rauvoyunine C

Plant Material	Starting Weight	Yield of Rauvoyunine C
Aerial parts of Rauvolfia yunnanensis	6.5 kg	28 mg

Table 2: High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) Data for **Rauvoyunine C**

Molecular Formula	Calculated Mass [M+H]+	Observed Mass [M+H]+
C21H28N2O3	357.2178	357.2185

Table 3: ¹H NMR (400 MHz, CDCl₃) Spectroscopic Data for Rauvoyunine C



Position	δ (ppm)	Multiplicity	J (Hz)
3	4.35	m	
5	2.80	m	_
6α	2.25	m	
6β	1.95	m	
9	7.48	d	7.6
10	6.95	t	7.6
11	7.08	t	7.6
12	7.15	d	7.6
14	2.10	m	
15	3.15	m	_
16	2.60	m	_
17	5.05	d	9.2
18	1.65	d	6.8
19	5.45	q	6.8
21α	3.80	d	12.0
21β	3.25	d	12.0
N-CH₃	2.55	s	
OCH₃	3.85	S	

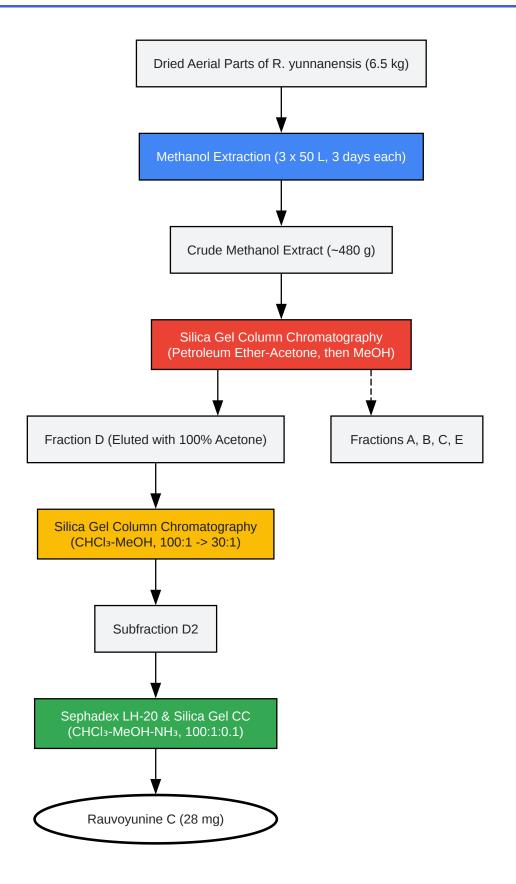
Table 4: ¹³C NMR (100 MHz, CDCl₃) Spectroscopic Data for Rauvoyunine C



Position	δ (ppm)
2	175.4
3	53.8
5	52.1
6	21.5
7	109.8
8	128.1
9	118.2
10	121.8
11	119.6
12	110.9
13	136.2
14	35.6
15	34.9
16	50.2
17	78.9
18	12.8
19	125.4
20	132.1
21	59.8
N-CH ₃	42.7
OCH ₃	55.3

Experimental Workflow





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Caption: Isolation workflow for Rauvoyunine C.



Conclusion

The isolation of **Rauvoyunine C** from Rauvolfia yunnanensis demonstrates a standard yet effective approach for the separation of complex alkaloid mixtures from plant sources. The multi-step chromatographic procedure, involving both normal-phase silica gel and size-exclusion chromatography, is crucial for obtaining the pure compound. The detailed spectroscopic data provided in this guide serves as a key reference for the identification and characterization of **Rauvoyunine C** in future research. This work underscores the importance of exploring natural sources for the discovery of novel chemical entities with potential therapeutic applications. Further investigation into the biological activities of **Rauvoyunine C** is warranted.

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- To cite this document: BenchChem. [Rauvoyunine C isolation from Rauvolfia yunnanensis].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b13447747#rauvoyunine-c-isolation-from-rauvolfia-yunnanensis]

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